

An In-Depth Technical Guide to 2,4,5-Trimethylaniline Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,5-Trimethylaniline hydrochloride

Cat. No.: B1235971

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4,5-trimethylaniline hydrochloride**, a chemical compound of interest in various industrial and research settings. This document details its chemical structure, physicochemical properties, synthesis, and toxicological profile, with a focus on data presentation and experimental methodologies relevant to a scientific audience.

Chemical Identity and Structure

2,4,5-Trimethylaniline hydrochloride is the hydrochloride salt of 2,4,5-trimethylaniline, an aromatic amine. The presence of the hydrochloride moiety increases the compound's stability and water solubility compared to its free base form.

The chemical structure of the cation, 2,4,5-trimethylanilinium, is characterized by a benzene ring substituted with three methyl groups at positions 2, 4, and 5, and an ammonium group at position 1.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of 2,4,5-trimethylaniline and its hydrochloride salt is presented in the table below. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Reference
Chemical Name	2,4,5-Trimethylaniline hydrochloride	
Synonyms	Pseudocumidine hydrochloride, 1-Amino-2,4,5-trimethylbenzene hydrochloride	[1][2]
CAS Number	21436-97-5	[1]
Molecular Formula	C ₉ H ₁₄ ClN	[3]
Molecular Weight	171.67 g/mol	[3]
Appearance	Light brown solid	[4]
Melting Point	235 °C	[1]
Boiling Point	413.2 °C at 760 mmHg (for the free base)	[5]
Solubility	Sparingly soluble in water	[4]

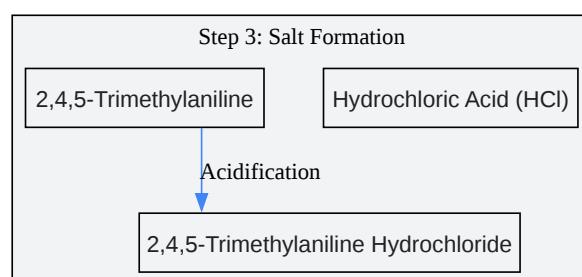
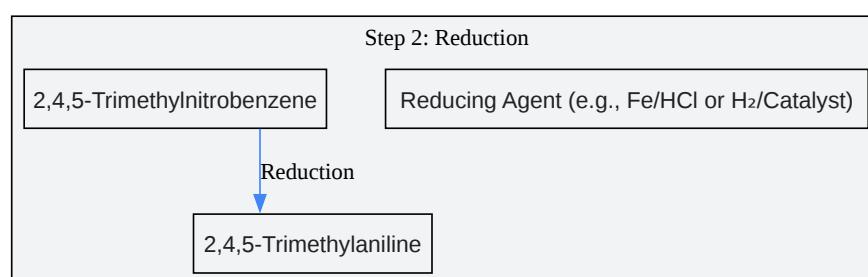
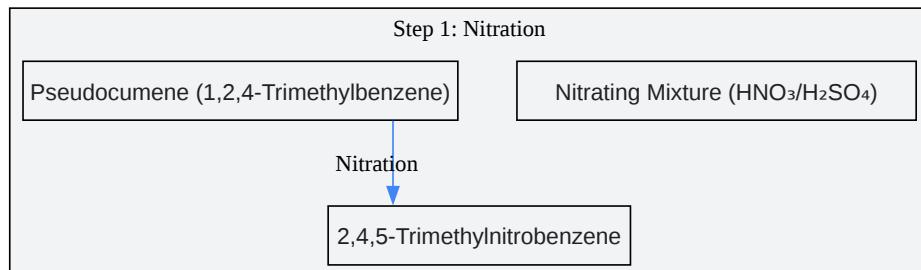
Spectroscopic Data:

- ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry data for the free base, 2,4,5-trimethylaniline, are available and crucial for its structural confirmation. This data can be accessed through various chemical databases.

Synthesis and Experimental Protocols

While **2,4,5-trimethylaniline hydrochloride** is commercially available, a common synthetic route involves a two-step process starting from pseudocumene (1,2,4-trimethylbenzene). The general workflow is nitration followed by reduction.

Experimental Workflow: Synthesis of 2,4,5-Trimethylaniline Hydrochloride



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2,4,5-trimethylaniline hydrochloride**.

Detailed Experimental Protocol (Adapted from similar syntheses)

Step 1: Nitration of Pseudocumene

- To a stirred mixture of pseudocumene in a suitable solvent, slowly add a pre-cooled nitrating mixture (a combination of concentrated nitric acid and sulfuric acid) while maintaining the temperature below 10°C to control the exothermic reaction and prevent over-nitration.
- After the addition is complete, continue stirring at a controlled temperature for a specified period to ensure the reaction goes to completion.
- Carefully pour the reaction mixture over ice and extract the organic layer containing 2,4,5-trimethylnitrobenzene.
- Wash the organic layer with water and a mild base (e.g., sodium bicarbonate solution) to remove any residual acid.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate) and remove the solvent under reduced pressure to obtain the crude nitroaromatic compound.

Step 2: Reduction of 2,4,5-Trimethylnitrobenzene

- Dissolve the crude 2,4,5-trimethylnitrobenzene in a suitable solvent (e.g., ethanol).
- Add a reducing agent. A common and effective method is the use of iron powder in the presence of a catalytic amount of hydrochloric acid.^[6] Alternatively, catalytic hydrogenation using a palladium or nickel catalyst can be employed.^[7]
- Heat the reaction mixture to reflux for several hours until the reduction is complete, which can be monitored by thin-layer chromatography (TLC).
- After completion, filter the hot reaction mixture to remove the iron salts or catalyst.
- Neutralize the filtrate with a base (e.g., sodium carbonate) and extract the product, 2,4,5-trimethylaniline, with an organic solvent.

- Dry the organic extract and remove the solvent to yield the crude free base.

Step 3: Formation of the Hydrochloride Salt

- Dissolve the crude 2,4,5-trimethylaniline in a suitable organic solvent (e.g., isopropanol or diethyl ether).
- Slowly add a solution of hydrochloric acid (e.g., isopropanolic HCl) to the stirred solution.
- The hydrochloride salt will precipitate out of the solution.
- Cool the mixture to maximize precipitation and then collect the solid product by filtration.
- Wash the collected solid with a cold solvent and dry it under vacuum to obtain **2,4,5-trimethylaniline hydrochloride**.

Applications in Research and Industry

Historically, 2,4,5-trimethylaniline has been primarily used as an intermediate in the synthesis of dyes.^[1] It was a component in the production of Ponceau 3R, a red azo dye.^[1] Its use in the pharmaceutical and agrochemical industries is limited, with some mention of its potential as an intermediate for herbicides and insecticides.^[5] In a research context, it has been noted as a potential inhibitor of adenyl cyclase.

Biological Activity and Toxicological Profile

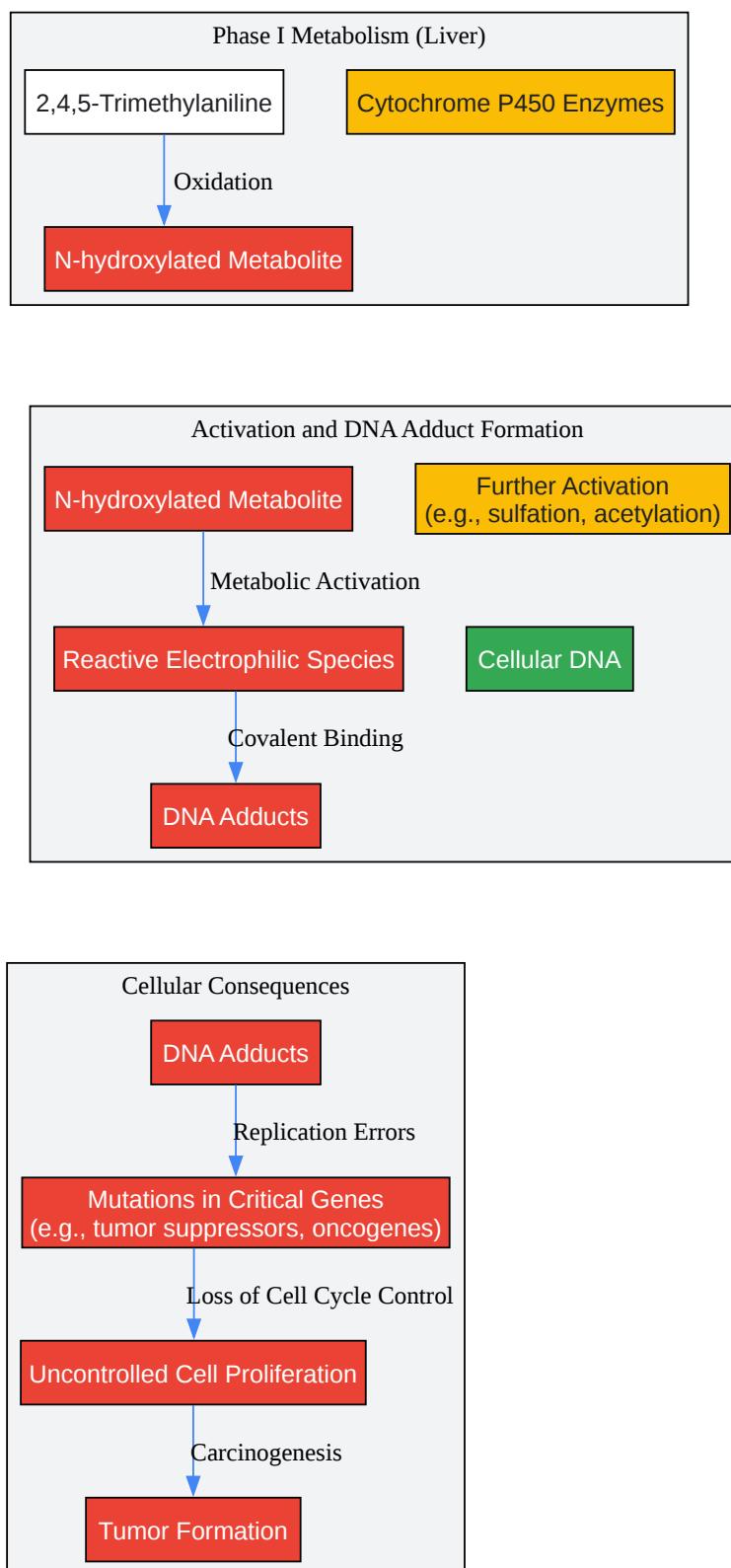
The most significant aspect of 2,4,5-trimethylaniline's biological profile is its carcinogenicity and genotoxicity. It has been classified as a substance that can cause cancer.^[2]

Carcinogenicity and Mutagenicity

Studies have shown that 2,4,5-trimethylaniline is carcinogenic in animal models, inducing tumors in the liver and lungs of rats and mice.^[2] It is also mutagenic in the *Salmonella typhimurium* assay (Ames test) with metabolic activation, indicating that its metabolites are the ultimate mutagens.^[2]

Proposed Mechanism of Carcinogenicity

The carcinogenicity of 2,4,5-trimethylaniline is believed to be initiated by its metabolic activation in the liver. This process involves cytochrome P450 enzymes, which are a major family of enzymes involved in drug metabolism.[\[3\]](#)[\[8\]](#)

[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway for the carcinogenicity of 2,4,5-trimethylaniline.

The metabolic activation pathway is thought to proceed as follows:

- Phase I Metabolism: 2,4,5-trimethylaniline is oxidized by cytochrome P450 enzymes in the liver to form N-hydroxylated metabolites.[9]
- Activation: These N-hydroxylated intermediates can be further activated, for example, by sulfation or acetylation, to form highly reactive electrophilic species.
- DNA Adduct Formation: These reactive species can then covalently bind to cellular macromolecules, including DNA, to form DNA adducts.
- Mutation and Carcinogenesis: The formation of DNA adducts can lead to mutations in critical genes that control cell growth and division. An accumulation of these mutations can result in uncontrolled cell proliferation and, ultimately, tumor formation.

Safety and Handling

2,4,5-Trimethylaniline hydrochloride is a hazardous substance and should be handled with appropriate safety precautions in a laboratory setting. It is toxic if swallowed, in contact with skin, or if inhaled. It is also suspected of causing cancer. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

2,4,5-Trimethylaniline hydrochloride is a chemical with a well-defined structure and properties. Its primary utility has been in the chemical industry as a dye intermediate. However, its significant toxicological profile, particularly its carcinogenicity driven by metabolic activation, makes it a compound that requires careful handling and consideration in any application. For researchers in toxicology and drug development, it serves as a model compound for studying the mechanisms of aromatic amine-induced carcinogenesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oehha.ca.gov [oehha.ca.gov]
- 2. 2,4,5- and 2,4,6-T trimethylaniline and their Hydrochlorides (IARC Summary & Evaluation, Volume 27, 1982) [inchem.org]
- 3. mdpi.com [mdpi.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 2,4,5-T trimethylaniline hydrochloride [myskinrecipes.com]
- 6. researchgate.net [researchgate.net]
- 7. CN1800143A - 2,4,6-trimethylaniline synthesis method - Google Patents [patents.google.com]
- 8. Cytochrome P450 Enzymes and Drug Metabolism—Basic Concepts and Methods of Assessment - PMC [pmc.ncbi.nlm.nih.gov]
- 9. oehha.ca.gov [oehha.ca.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,4,5-T trimethylaniline Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1235971#2-4-5-trimethylaniline-hydrochloride-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com